

Physical properties of tert-Butyl 2-isopropylhydrazinecarboxylate (melting point, boiling point).

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Compound of Interest

Compound Name: *tert-Butyl 2-isopropylhydrazinecarboxylate*

Cat. No.: B177040

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Technical Guide: Physical Properties of tert-Butyl 2-isopropylhydrazinecarboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl 2-isopropylhydrazinecarboxylate (CAS No. 16689-35-3) is a hydrazine derivative of significant interest in medicinal chemistry and organic synthesis. Its structural features make it a valuable building block in the development of novel pharmaceutical compounds and other complex organic molecules. A thorough understanding of its physical properties is fundamental for its application in research and development, ensuring proper handling, reaction control, and purification. This technical guide provides a detailed overview of the experimentally determined melting and boiling points of **tert-Butyl 2-isopropylhydrazinecarboxylate**, along with comprehensive experimental protocols for these determinations.

Physical Properties

The key physical properties of **tert-Butyl 2-isopropylhydrazinecarboxylate** are summarized in the table below. These values are critical for predicting the compound's behavior under various experimental conditions.

| Physical Property | Value | Notes |
|-------------------|----------------------|---|
| Melting Point | 47-51 °C[1] | The compound is a white to almost white crystalline powder at room temperature.[1][2] |
| Boiling Point | 80 °C at 0.6 mmHg[1] | The boiling point is reported at reduced pressure, indicating the compound may be sensitive to higher temperatures. |

Experimental Methodologies

The following sections detail the standard experimental protocols for determining the melting and boiling points of organic compounds like **tert-Butyl 2-isopropylhydrazinecarboxylate**.

Melting Point Determination

The melting point was determined using the capillary method with a melting point apparatus.[3][4][5][6][7][8]

Apparatus:

- Mel-Temp apparatus or similar[4][5]
- Capillary tubes (sealed at one end)[3][5]
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **tert-Butyl 2-isopropylhydrazinecarboxylate** is placed on a clean, dry surface and finely powdered using a mortar and pestle.[4][8]

- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.[\[5\]](#)[\[6\]](#)
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[\[4\]](#) The sample is observed through the magnifying lens.
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the last crystal melts is recorded as the completion of melting. The melting point is reported as this range.[\[4\]](#)

Boiling Point Determination

The boiling point at reduced pressure was determined using a micro-boiling point method, likely employing a Thiele tube or a similar apparatus adapted for vacuum.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Apparatus:

- Thiele tube or similar heating bath[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Vacuum source and manometer
- Heating mantle or Bunsen burner

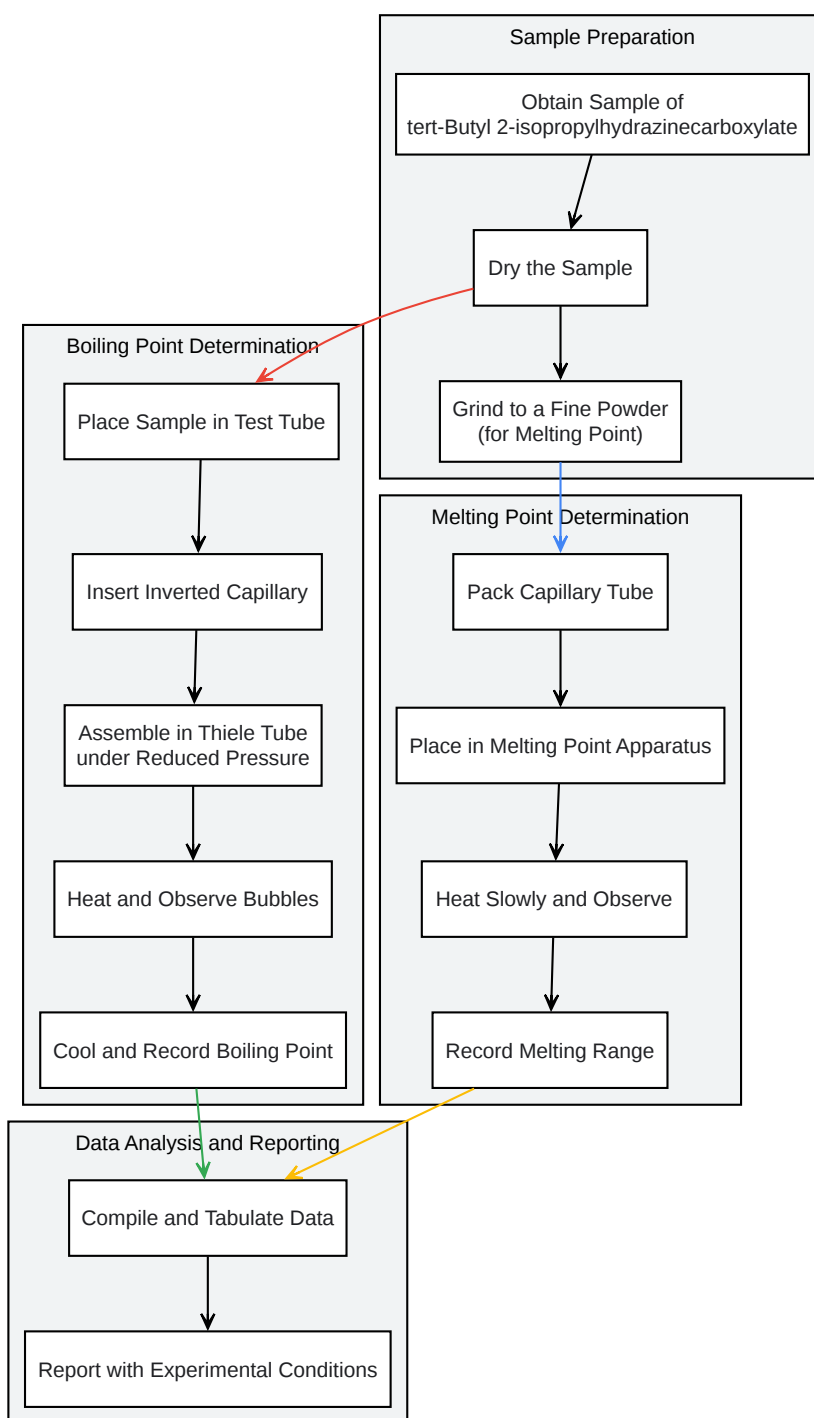
Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of **tert-Butyl 2-isopropylhydrazinecarboxylate** is placed into a small test tube.

- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Assembly:** The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The apparatus is connected to a vacuum source and a manometer to maintain the desired pressure (0.6 mmHg).
- **Heating:** The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.^{[9][10]}
- **Observation and Data Recording:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube is recorded as the boiling point at that pressure.^{[9][10]}

Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of a chemical sample.



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Caption: Workflow for Physical Property Determination.

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